

An In-depth Technical Guide on the Physicochemical Properties of Shellolic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shellolic acid*

Cat. No.: *B3052732*

[Get Quote](#)

A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

Shellolic acid is a prominent alicyclic sesquiterpenoid component derived from shellac, a natural resin secreted by the lac insect, *Kerria lacca*.^[1] As a complex, polyfunctional molecule, a thorough understanding of its physicochemical properties is paramount for its application in research and development, particularly in the fields of natural product chemistry, materials science, and pharmaceuticals. This guide provides a detailed overview of the core physicochemical characteristics of **shellolic acid**, methods for its isolation, and a summary of its known biological activities.

Core Physicochemical Data

The fundamental physicochemical properties of **shellolic acid** have been compiled from various sources to provide a quick reference for researchers. These properties are essential for predicting its behavior in different chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₀ O ₆	[1][2]
Molecular Weight	296.32 g/mol	[1][2]
CAS Registry Number	4448-95-7	[1][2]
Melting Point	204-207 °C	[1][2]
Appearance	Crystalline solid	[1][2]
Percent Composition	C: 60.80%, H: 6.80%, O: 32.40%	[2]

Solubility Profile

The solubility of **shellolic acid** is a critical parameter for its handling, formulation, and biological absorption. As a component of shellac, its solubility is pH-dependent due to the presence of carboxylic acid functional groups.

- **Aqueous Solubility:** **Shellolic acid** is generally insoluble in water under acidic conditions.[3][4] Its solubility increases with a rise in pH, becoming soluble in alkaline solutions.[3][4] This pH-dependent solubility is a characteristic feature of shellac and its constituent acids, making them suitable for applications such as enteric coatings for pharmaceuticals.[5][6][7]
- **Organic Solvent Solubility:** **Shellolic acid** is soluble in alcohols, such as ethanol, and other polar organic solvents like ketones.[3] It exhibits partial or no solubility in non-polar organic solvents like benzene, esters, and glycerol.[3][4]

Acidity

The acidic nature of **shellolic acid** is attributed to its carboxylic acid groups. While a specific pKa value for isolated **shellolic acid** is not readily available in the reviewed literature, the pKa of different types of shellac, of which **shellolic acid** is a major component, ranges from 5.8 to 6.1.[5] This value indicates that shellac and its constituent acids are weak acids. The determination of the pKa for shellac is typically performed through acid-base back titrations.[5]

Spectral Data

Spectroscopic analysis is fundamental for the structural elucidation and identification of **shellolic acid**.

- UV Spectroscopy: The dimethyl ester of **shellolic acid** exhibits a maximum UV absorption (λ_{max}) at 231 nm in ethanol.[2]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is a key technique for characterizing shellac components. In ESI negative mode, **shellolic acid** can be identified, and its fragmentation patterns in MS/MS experiments help in its structural confirmation.[8][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are crucial for the detailed structural analysis of **shellolic acid** and its derivatives, allowing for the assignment of its complex stereochemistry.[10]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in **shellolic acid**, such as hydroxyl (-OH) and carboxylic acid (C=O) groups.[10]

Experimental Protocols: Isolation of Constituent Acids from Shellac

Shellolic acid is obtained through the hydrolysis of shellac. The following is a generalized protocol for the isolation of the constituent acids from shellac, which includes **shellolic acid**.

Objective: To hydrolyze shellac resin to liberate its constituent acids for subsequent separation and purification.

Materials:

- Shellac resin (seedlac or other grades)
- Sodium hydroxide (NaOH) solution (e.g., 20% w/v)
- Hydrochloric acid (HCl) or Sulfuric acid (H_2SO_4) for acidification
- Organic solvents for extraction (e.g., diethyl ether, ethyl acetate)

- Deionized water
- Filter paper and funnel
- Separatory funnel
- Rotary evaporator

Methodology:

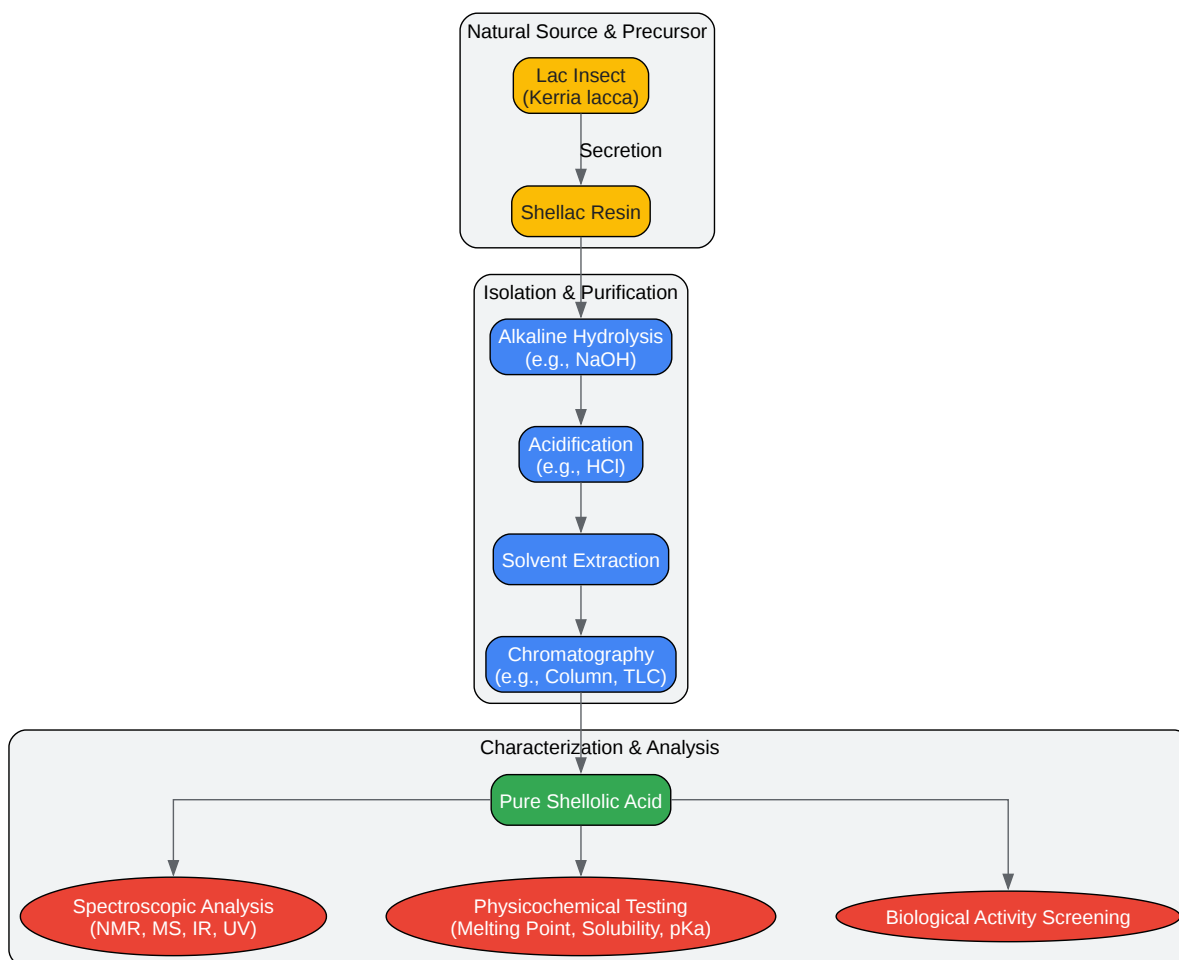
- Saponification (Alkaline Hydrolysis):
 1. Dissolve a known quantity of shellac resin in an aqueous solution of sodium hydroxide. The concentration of NaOH can be optimized, with studies showing 20% NaOH to be effective for the isolation of aleuritic acid, another major component.[\[11\]](#)
 2. Heat the mixture under reflux for several hours to ensure complete hydrolysis of the ester bonds within the shellac polymer.[\[12\]](#)
 3. After hydrolysis, the solution will contain the sodium salts of the constituent acids, including **shellolic acid**.
- Acidification and Precipitation:
 1. Cool the reaction mixture to room temperature.
 2. Slowly add a mineral acid, such as HCl or H₂SO₄, to the solution while stirring until the pH becomes acidic. This will protonate the carboxylate salts, causing the free acids to precipitate out of the solution.
- Separation and Extraction:
 1. The precipitated acids can be collected by filtration.
 2. Alternatively, the acidified aqueous solution can be subjected to liquid-liquid extraction using an appropriate organic solvent like diethyl ether or ethyl acetate. The organic layer will contain the mixture of liberated acids.

- Purification:
 1. The crude mixture of acids obtained can be further purified using techniques such as column chromatography on silica gel.
 2. Gradient elution with a solvent system of increasing polarity (e.g., hexane-ethyl acetate) is typically employed to separate the individual acid components based on their polarity.
 3. Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify and pool those containing pure **shellolic acid**.
- Characterization:
 1. The purified **shellolic acid** can be characterized using the spectroscopic methods mentioned above (NMR, MS, IR) to confirm its identity and purity.

Biological Activity

Shellolic acid and its derivatives have been evaluated for various biological activities. Studies on shellolic esters have shown that they are generally inactive against several human cancer cell lines (HepG2, MCF-7, Hela, and C6).^[10] This is consistent with the long-standing use of shellac as a non-toxic material in food and pharmaceutical applications.^[10] However, some shellolic esters have demonstrated considerable antibacterial activity against *Bacillus subtilis*, *Escherichia coli*, and *Staphylococcus aureus*.^[10]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and characterization of **shellolic acid** from its natural source.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Shellolic Acid|C15H20O6|CAS 4448-95-7 [benchchem.com]
- 2. Shellolic Acid [drugfuture.com]
- 3. publications.drdo.gov.in [publications.drdo.gov.in]
- 4. purehost.bath.ac.uk [purehost.bath.ac.uk]
- 5. dissolutiontech.com [dissolutiontech.com]
- 6. researchgate.net [researchgate.net]
- 7. ediss.sub.uni-hamburg.de [ediss.sub.uni-hamburg.de]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Structural identification and biological activity of six new Shellolic esters from Lac - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Shellolic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052732#physicochemical-properties-of-shellolic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com